

# Essential Safety and Disposal Plan for POLYBUFFER 74

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## Compound of Interest

Compound Name: POLYBUFFER 74

Cat. No.: B1165713

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For researchers, scientists, and drug development professionals, the proper handling and disposal of laboratory chemicals are paramount for ensuring a safe work environment and maintaining regulatory compliance. This guide provides essential safety and logistical information for the proper disposal of **POLYBUFFER 74**, a solution formerly used in chromatofocusing techniques. Due to its composition and properties, specific procedures must be followed.

## Safety and Hazard Information

**POLYBUFFER 74** is classified as a flammable liquid and an irritant. The primary hazards are associated with its flammability and its potential to cause irritation to the eyes, respiratory system, and skin.<sup>[1]</sup> Adherence to standard laboratory safety protocols, including the use of personal protective equipment (PPE), is mandatory when handling this substance.

### Quantitative Safety Data

Property	Value	Source
CAS Number	106717-30-0	[1]
Physical Form	Aqueous ethanol suspension	[1]
Flash Point	35 °C	[1]
Hazard Codes	Xi (Irritant)	[1]
Risk Statements	R10: Flammable R36/37/38: Irritating to eyes, respiratory system and skin	[1]
Safety Statements	S26: In case of contact with eyes, rinse immediately with plenty of water and seek medical advice S36: Wear suitable protective clothing	[1]
Transport Regulation	UN 1993 / Hazard Class 3 / Packing Group III	[1]

## Step-by-Step Disposal Protocol

The disposal of **POLYBUFFER 74** must be managed as a hazardous waste, primarily due to its flammability. Under no circumstances should it be disposed of down the drain.

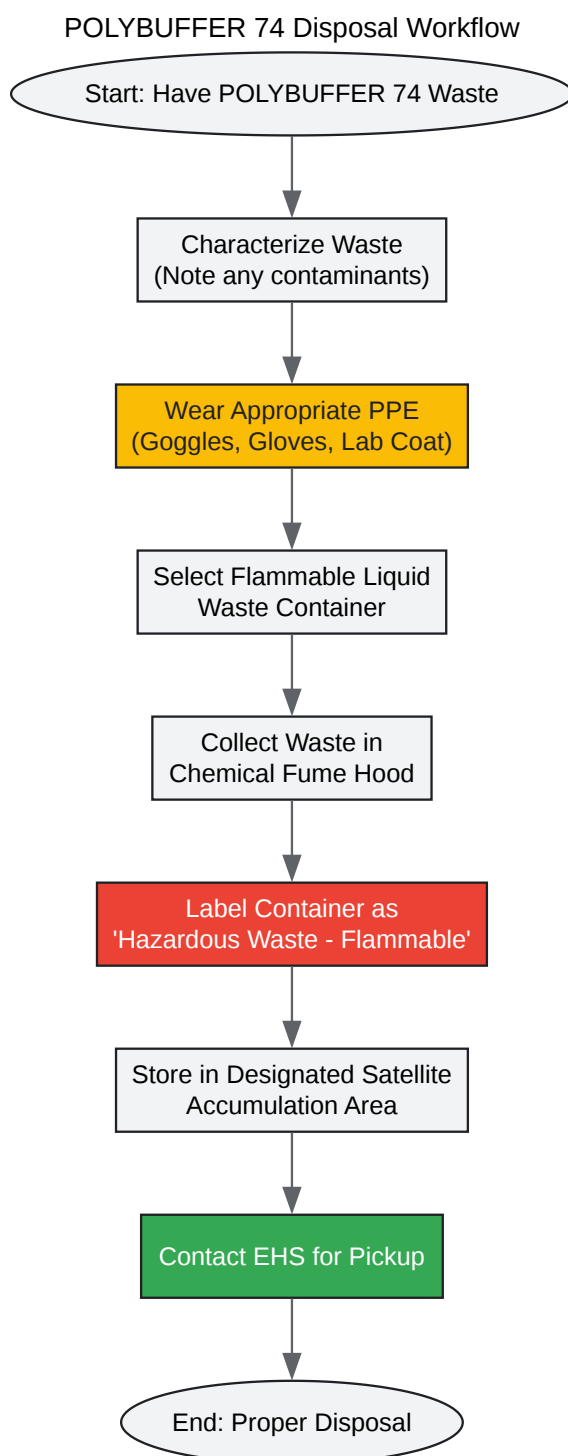
### Experimental Protocol: Waste Segregation and Collection

- **Waste Characterization:** Before disposal, confirm that the **POLYBUFFER 74** waste has not been mixed with other incompatible waste streams, such as strong oxidizers, acids, or bases. If it has been used in experiments, any additional chemical or biological contaminants must be identified and accounted for in the waste profile.
- **Personal Protective Equipment (PPE):** At a minimum, wear safety goggles, a lab coat, and chemical-resistant gloves when handling **POLYBUFFER 74** waste. All handling of open containers should be performed in a well-ventilated area, preferably within a chemical fume hood.

- **Waste Container Selection:** Use a designated, properly labeled hazardous waste container that is compatible with flammable liquids. The container should be made of a material that will not react with the ethanol in the solution (e.g., a high-density polyethylene or glass container). Ensure the container has a secure, vapor-tight lid.
- **Waste Collection:**
  - Carefully pour the waste **POLYBUFFER 74** into the designated waste container, avoiding splashes.
  - Do not overfill the container; a general guideline is to fill it to no more than 80% of its capacity to allow for vapor expansion.
  - Securely close the container lid after each addition of waste.
- **Labeling:** The waste container must be clearly labeled as "Hazardous Waste." The label should also include:
  - The words "Flammable Liquid"
  - The name "Waste **POLYBUFFER 74** (Aqueous Ethanol Solution)"
  - The primary hazards (Flammable, Irritant)
  - The date on which waste was first added to the container.
- **Storage:** Store the sealed and labeled waste container in a designated satellite accumulation area. This area should be a cool, dry, and well-ventilated location away from sources of ignition such as open flames, hot surfaces, and sparks. The storage area should also provide secondary containment to capture any potential leaks.
- **Final Disposal:** Arrange for the collection of the hazardous waste container by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor. Follow all institutional procedures for waste pickup requests.

## Disposal Workflow Diagram

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **POLYBUFFER 74**.



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Caption: Logical workflow for the safe disposal of **POLYBUFFER 74**.

Disclaimer: This information is based on publicly available data for **POLYBUFFER 74**. It is essential to consult your institution's specific safety and disposal guidelines and to contact your Environmental Health and Safety (EHS) department for definitive procedures. Always prioritize safety and regulatory compliance in your laboratory operations.

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## References

- 1. 106717-30-0 CAS MSDS (POLYBUFFER 74) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
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